

Efficacy and Lesion Scores: Amprolium vs. Probiotics

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Compound Focus: Amprolium

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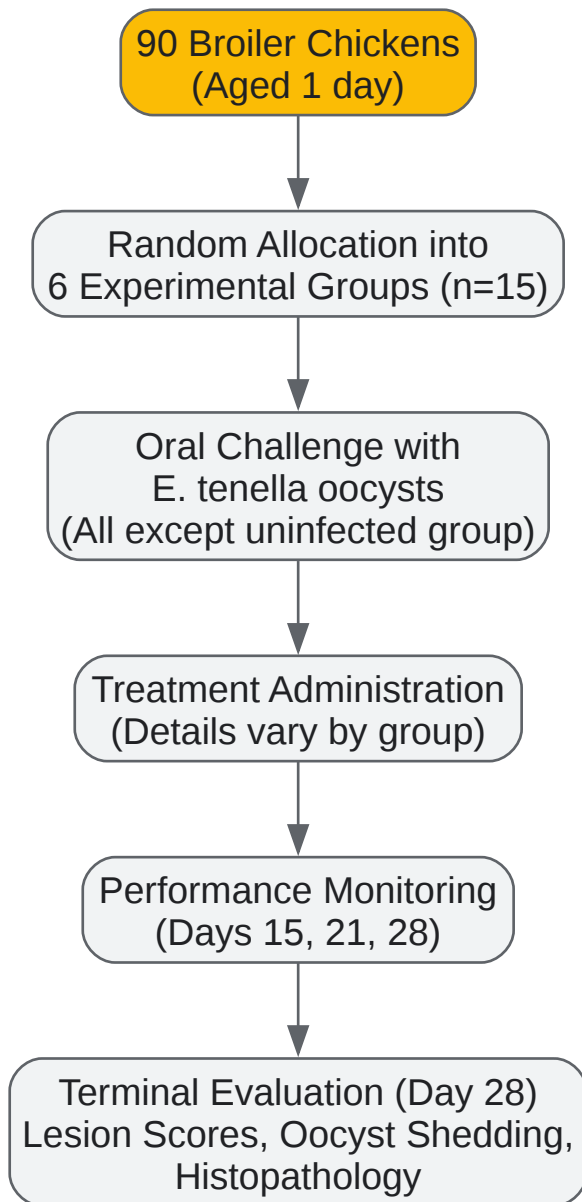
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The table below summarizes key findings from a 2025 study that compared the effects of **amprolium** and a probiotic complex in broiler chickens infected with *Eimeria tenella* [1] [2].

| Experimental Group | Body Weight Gain & Feed Intake | Oocyst Shedding | Lesion Severity | Mortality |
|----------------------------|-----------------------------------|-----------------------------------|---------------------|---------------|
| Uninfected Control | Normal (Baseline) | Normal (Baseline) | Normal (Baseline) | 0% |
| Infected Untreated Control | Significantly impaired | High | High | 20% |
| Probiotics (Therapeutic) | Moderate improvement | Moderate reduction | Moderate reduction | Not Specified |
| Amprolium | Significantly improved | Significantly reduced | Significantly lower | 20% |
| Probiotics + Amprolium | Not superior to single treatments | Not superior to single treatments | Unexpectedly higher | 0% |
| Probiotics (Prophylactic) | Significantly improved | Significantly reduced | Reduced | Not Specified |

Experimental Protocol Overview

The following diagram illustrates the methodology used in the cited study to evaluate **amprolium** and probiotic treatments [1] [2]:



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- **Animals and Study Design:** The study used 90 one-day-old Ross broiler chickens, randomly divided into six groups. To prevent reinfection, birds were housed individually [1].
- **Infection Challenge:** All groups, except the uninfected control, were orally challenged with (2×10^4) sporulated *E. tenella* oocysts [1].

- **Treatment Protocols:** The treatments were administered as follows [1]:
 - **Amprolium:** 20 mg/kg in drinking water.
 - **Probiotics:** A multi-species complex at 1 mg/mL in drinking water.
 - **Prophylactic Probiotics:** Administered from day 10 before the infection until the end of the trial.
- **Data Collection:** Key metrics included growth performance, oocyst shedding, lesion scores in the ceca, and histopathological examination of intestinal tissues [1] [2].

Key Findings and Context

- **Amprolium's Efficacy:** The study confirmed that **amprolium** is highly effective in reducing parasite counts and intestinal damage, supporting its role as a conventional synthetic coccidiostat [1] [3].
- **Unexpected Combination Result:** The group receiving both **amprolium** and probiotics showed zero mortality, suggesting a potential immunomodulatory effect, but had higher lesion scores, indicating a complex interaction that requires further investigation [1].
- **The Data Gap on Residues:** While the search results confirm the importance of residue studies, they do not provide specific depletion timelines. **Article [4]** is a comprehensive review that explicitly states that "research and surveillance of coccidiostat residues in poultry meat is becoming imperative," highlighting the relevance of your query but also the current lack of published comparative data.

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References

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